

# Athidathion (CAS Number: 19691-80-6): A Technical Guide

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## Compound of Interest

Compound Name: Athidathion

Cat. No.: B1665306

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Disclaimer: **Athidathion** is an obsolete organophosphate insecticide.[1] As a result, publicly available research and detailed experimental data on this specific compound are scarce. This guide summarizes the available information and provides a general overview based on the known properties of organophosphate insecticides.

## Introduction

**Athidathion**, with the CAS number 19691-80-6, is an organophosphate insecticide and acaricide.[2] It was historically used to control a range of sucking and chewing insects on various crops.[1] Like other organophosphorus compounds, its mode of action is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system.[2] Due to its status as an obsolete pesticide, recent and in-depth research on **Athidathion** is limited. This document aims to provide a comprehensive overview of the available technical information for researchers, scientists, and drug development professionals.

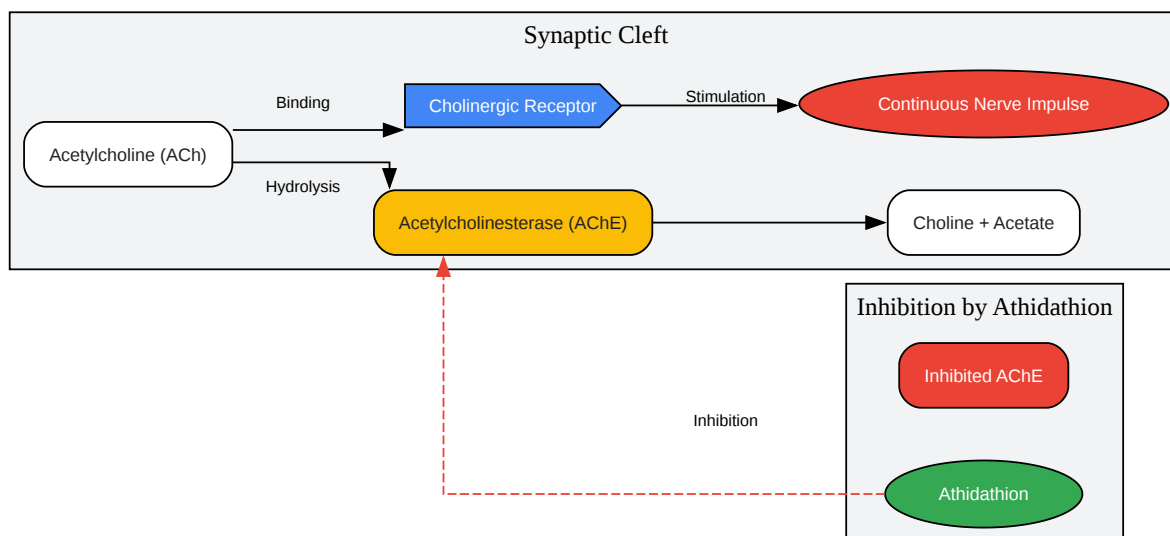
## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Athidathion** is presented in the table below.

Property	Value	Reference
CAS Number	19691-80-6	--INVALID-LINK--
Molecular Formula	C <sub>8</sub> H <sub>15</sub> N <sub>2</sub> O <sub>4</sub> PS <sub>3</sub>	--INVALID-LINK--
Molecular Weight	330.38 g/mol	--INVALID-LINK--
IUPAC Name	O,O-diethyl S-[(5-methoxy-2-oxo-1,3,4-thiadiazol-3(2H-yl)methyl] phosphorodithioate	--INVALID-LINK--
Synonyms	GS-13006, G-13006	--INVALID-LINK--
Appearance	Not available	
Melting Point	43-44 °C	--INVALID-LINK--
Boiling Point	376.4 °C at 760 mmHg	--INVALID-LINK--
Flash Point	181.5 °C	--INVALID-LINK--

## Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of action for **Athidathion**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft. The inhibition of AChE leads to an accumulation of ACh, resulting in overstimulation of cholinergic receptors and subsequent disruption of the nervous system.



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Mechanism of Acetylcholinesterase Inhibition by **Athidathion**.

## Toxicological Profile

Specific toxicological data for **Athidathion** is not readily available in peer-reviewed literature. However, as an organophosphate, it is expected to exhibit neurotoxic effects. The University of Hertfordshire's Pesticide Properties Database notes a high alert for acute mammalian toxicity and classifies it as a neurotoxicant and an acetylcholinesterase inhibitor.<sup>[1]</sup>

Due to the lack of specific data for **Athidathion**, a generalized experimental protocol for assessing the acute oral toxicity of an organophosphate insecticide in a rodent model is provided below. This is a representative protocol and has not been specifically validated for **Athidathion**.

## Representative Experimental Protocol: Acute Oral Toxicity (Rodent Model)

Objective: To determine the median lethal dose (LD50) of an organophosphate insecticide and observe signs of toxicity.

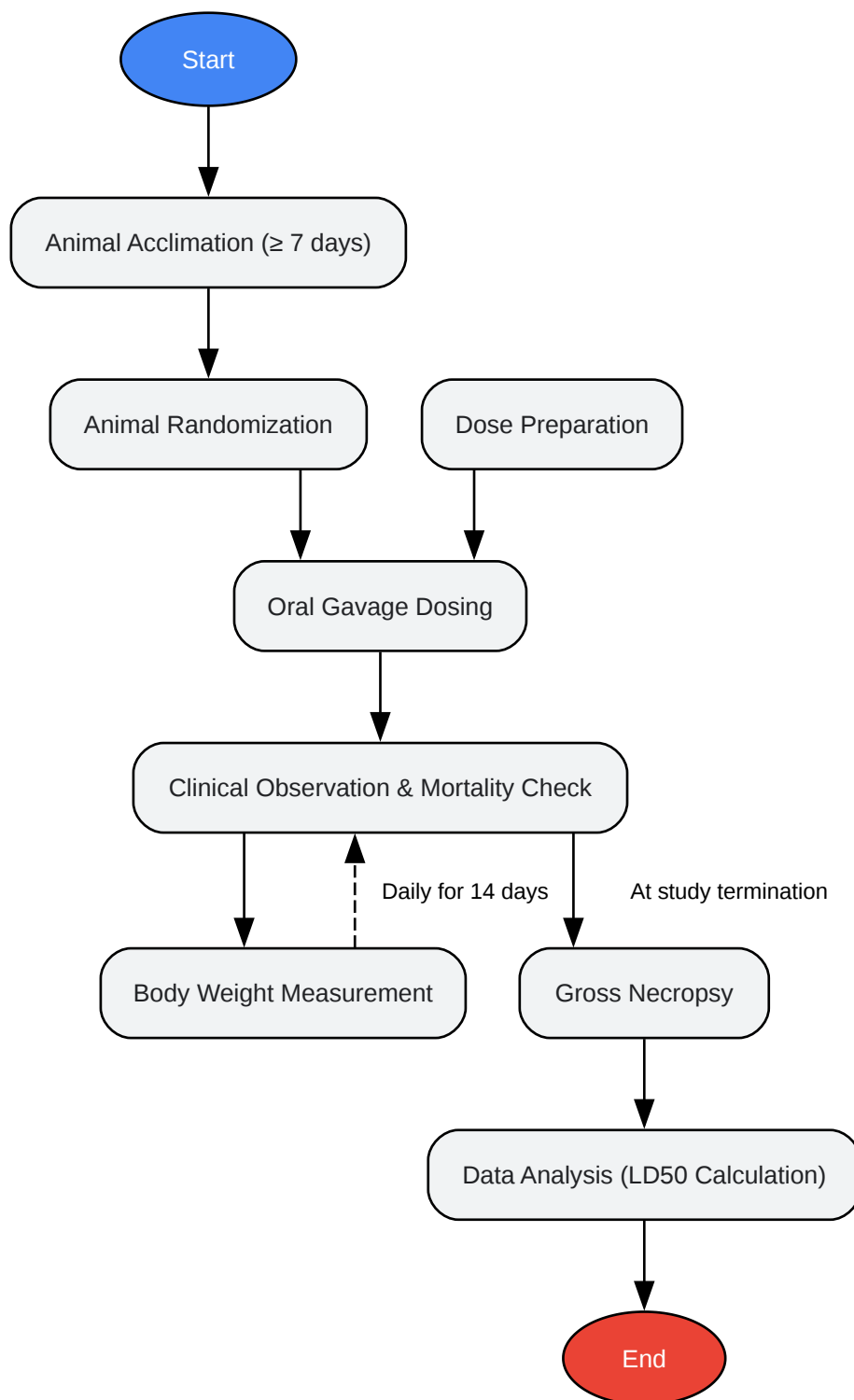
Materials:

- Test substance (Organophosphate insecticide)
- Vehicle (e.g., corn oil)
- Experimental animals (e.g., Wistar rats, 8-10 weeks old, both sexes)
- Oral gavage needles
- Observation cages
- Standard laboratory animal diet and water

Methodology:

- **Animal Acclimation:** Animals are acclimated to the laboratory conditions for at least 7 days prior to the study.
- **Dose Preparation:** The test substance is dissolved or suspended in the vehicle to achieve the desired concentrations.
- **Dose Administration:** A single dose of the test substance is administered to the animals by oral gavage. A control group receives the vehicle only. Multiple dose groups with a geometric progression of doses are used to determine the LD50.
- **Observation:** Animals are observed for clinical signs of toxicity and mortality at regular intervals (e.g., 1, 4, and 24 hours post-dosing) and then daily for 14 days. Signs of cholinergic overstimulation (e.g., tremors, salivation, lacrimation, diarrhea) are recorded.
- **Body Weight:** Body weights are recorded prior to dosing and at specified intervals throughout the study.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the study.

- Data Analysis: The LD50 is calculated using a recognized statistical method (e.g., probit analysis).



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Generalized workflow for an acute oral toxicity study.

## Signaling Pathways

Specific signaling pathways affected by **Athidathion** have not been documented. The primary pathway affected is the cholinergic signaling pathway due to acetylcholinesterase inhibition. Downstream effects of this disruption can be complex and are not well-elucidated for this specific compound.

## Conclusion

**Athidathion** is an obsolete organophosphate insecticide with limited available scientific data. Its primary mode of action is the inhibition of acetylcholinesterase, a mechanism shared with other organophosphates. Due to the lack of specific research, a detailed understanding of its toxicology, metabolic fate, and environmental impact remains limited. The information provided in this guide is based on the available data and general knowledge of organophosphate compounds. Further research would be necessary to fully characterize the properties of **Athidathion**.

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## References

- 1. Athidathion (Ref: G13006) [sitem.herts.ac.uk]
- 2. Athidathion - CAS-Number 19691-80-6 - Order from Chemodex [chemodex.com]
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